

Navigating the Final Step: A Guide to the Proper Disposal of SR1078

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Compound of Interest

Compound Name: SR1078

Cat. No.: B1681099

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For researchers and scientists in the fast-paced world of drug development, the lifecycle of a compound extends beyond its synthesis and application. The proper disposal of research chemicals like **SR1078**, a potent ROR α / γ agonist, is a critical final step that ensures laboratory safety, environmental protection, and regulatory compliance. This guide provides essential, step-by-step information for the safe and responsible disposal of **SR1078**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **SR1078** with the appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles, and a lab coat. All handling of solid **SR1078** and its solutions should be performed in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.

Quantitative Data for Disposal Considerations

Understanding the physicochemical properties of **SR1078** is fundamental to its safe disposal. The following table summarizes key quantitative data relevant to its handling and disposal.

Property	Value	Citation
Molecular Formula	C ₁₇ H ₁₀ F ₉ NO ₂	[1]
Molecular Weight	431.25 g/mol	[1]
CAS Number	1246525-60-9	[1]
Storage Class	11 - Combustible Solids	[2]
Water Hazard Class (WGK)	2 - Hazardous to water	[2]
Solubility	Soluble in DMSO and ethanol (up to 100 mM)	

Step-by-Step Disposal Protocol

The disposal of **SR1078** must be conducted in accordance with all applicable federal, state, and local regulations. The following is a general procedural guide. Crucially, always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to schedule a waste pickup.

1. Waste Identification and Segregation:

- **Solid Waste:** Unused or expired solid **SR1078** should be considered hazardous chemical waste. Do not mix it with other solid waste streams unless explicitly permitted by your EHS department.
- **Liquid Waste:** Solutions of **SR1078** in solvents like DMSO or ethanol must be collected as hazardous liquid waste. Due to its halogenated nature (containing fluorine), it should be segregated into a dedicated "halogenated organic solvent" waste container.[3] Never dispose of **SR1078** solutions down the drain.[4]
- **Contaminated Materials:** Any materials that have come into contact with **SR1078**, such as pipette tips, gloves, and weighing paper, should be collected in a designated hazardous waste container for solid waste.

2. Waste Container Requirements:

- Use a chemically compatible container with a secure, leak-proof lid.[5]
- The container must be in good condition, free from cracks or leaks.[5]
- Ensure the container is properly labeled as "Hazardous Waste." The label should clearly state the full chemical name: "**SR1078** (N-[4-[2,2,2-Trifluoro-1-hydroxy-1-(trifluoromethyl)ethyl]phenyl]-4-(trifluoromethyl)benzamide)".[6] Avoid using abbreviations or chemical formulas.[5]
- Indicate the approximate concentration and volume of the waste in the container.
- Include the date when the waste was first added to the container.[6]

3. Storage of Waste:

- Store the hazardous waste container in a designated and secure satellite accumulation area within the laboratory.
- Ensure secondary containment, such as a larger, chemically resistant bin, to capture any potential leaks.[7]
- Store the waste away from incompatible materials. As **SR1078** is a combustible solid, it should be kept away from strong oxidizing agents.[4]

4. Arranging for Disposal:

- Once the waste container is full or has reached the maximum allowable accumulation time as per your institution's policy, contact your EHS department to schedule a waste pickup.[8]
- Provide the EHS department with a completed hazardous waste tag or the required documentation, detailing the contents of the container.

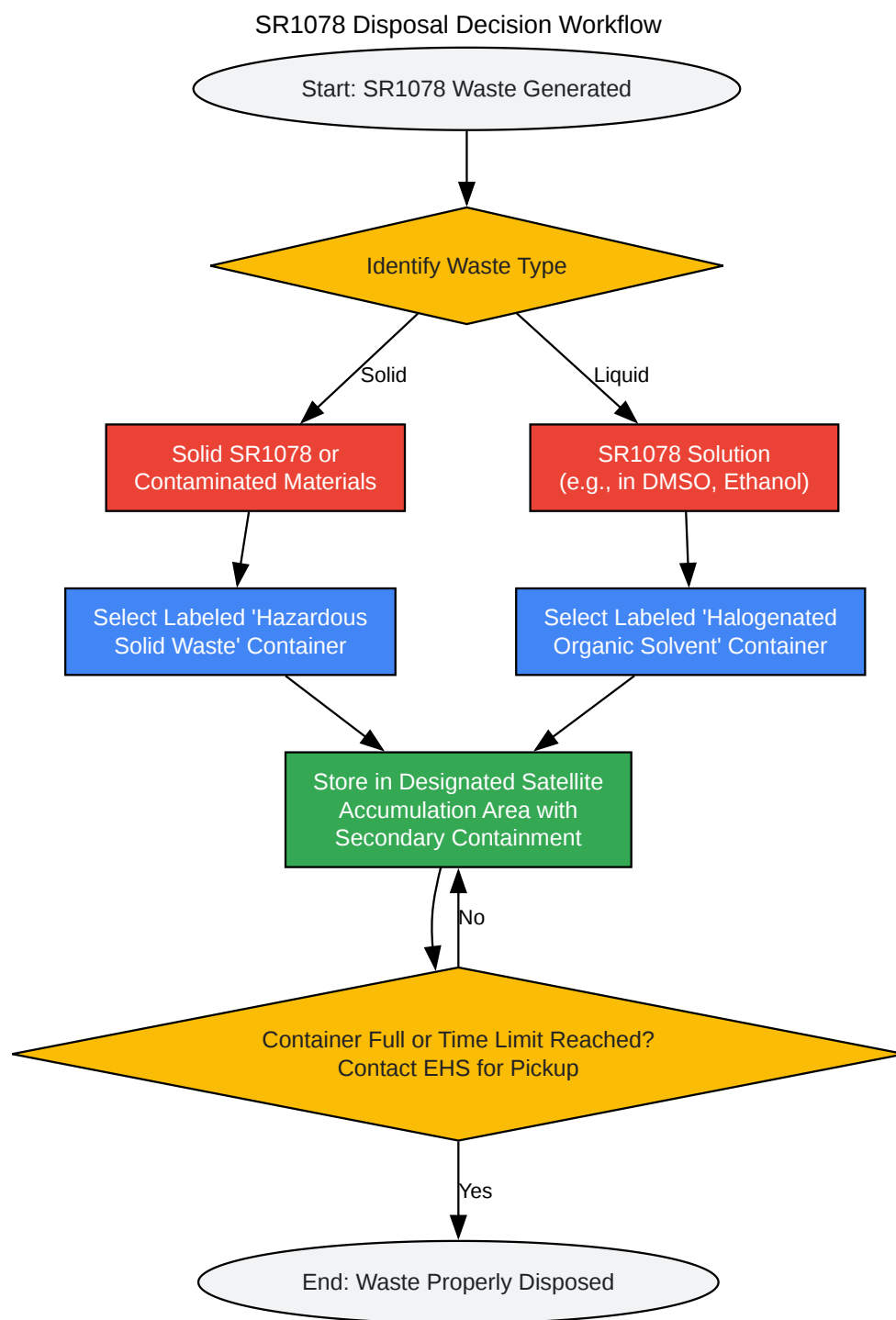
5. Empty Container Disposal:

- An "empty" container that held **SR1078** must be managed as hazardous waste unless properly decontaminated.[7]

- For containers that held acutely toxic chemicals, triple rinsing is often required, with the rinsate collected as hazardous waste.[\[6\]](#)[\[7\]](#) Consult your EHS department to determine if this applies to **SR1078** and for the appropriate rinsing procedure.
- Once decontaminated, obliterate or remove the original labels before disposing of the container as non-hazardous waste.[\[6\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **SR1078**.



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Caption: Workflow for **SR1078** waste disposal.

By adhering to these procedures and maintaining a close working relationship with your institution's EHS department, you contribute to a safer research environment and ensure the

responsible management of chemical waste.

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